

Methyl 3-chloro-3-oxopropanoate: A Technical Safety Guide

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Compound of Interest

Compound Name: methyl 3-chloro-3-oxopropanoate

Cat. No.: B057725

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This document provides an in-depth technical overview of the safety data for **Methyl 3-chloro-3-oxopropanoate** (CAS No: 37517-81-0), also known as Methyl malonyl chloride.^[1] The information is compiled for researchers, scientists, and professionals in drug development who may handle this substance. It summarizes critical safety information, handling procedures, and emergency responses.

Chemical Identification and Properties

Methyl 3-chloro-3-oxopropanoate is a combustible, corrosive liquid that is also a lachrymator. It is primarily used in laboratory settings for the synthesis of other substances.

Table 1: Compound Identification

Identifier	Value
IUPAC Name	methyl 3-chloro-3-oxopropanoate ^[2]
Synonyms	Methyl malonyl chloride, Methyl chloroformylacetate ^{[1][2]}
CAS Number	37517-81-0 ^[1]
EC Number	253-540-6 ^[1]
Molecular Formula	C ₄ H ₅ ClO ₃ ^[2]
Molecular Weight	136.53 g/mol ^{[1][2]}

| InChI Key | UTBCRHAMJFMIIR-UHFFFAOYSA-N[\[1\]](#) |

Table 2: Physical and Chemical Properties

Property	Value
Physical State	Liquid
Density	1.273 g/mL at 25 °C [1]
Boiling Point	57-59 °C at 12 mmHg [1]
Flash Point	80 °C (176 °F) - closed cup [1]

| Refractive Index | n_{20/D} 1.432[\[1\]](#) |

Hazard Identification and GHS Classification

This substance is classified under the Globally Harmonized System (GHS) as a combustible liquid that causes severe skin burns, serious eye damage, and respiratory irritation.[\[3\]](#)

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage [2] [3]
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage

| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation (Target Organ: Respiratory system)[\[1\]](#)[\[2\]](#)[\[3\]](#) |

GHS Hazard Pictograms and Statements

Experimental Protocols

The Safety Data Sheets reviewed for this guide summarize toxicological and safety data but do not provide detailed experimental protocols for the studies that generated this data. The toxicological properties have not been fully investigated.[\[3\]](#) For detailed methodologies, researchers should consult primary toxicological literature.

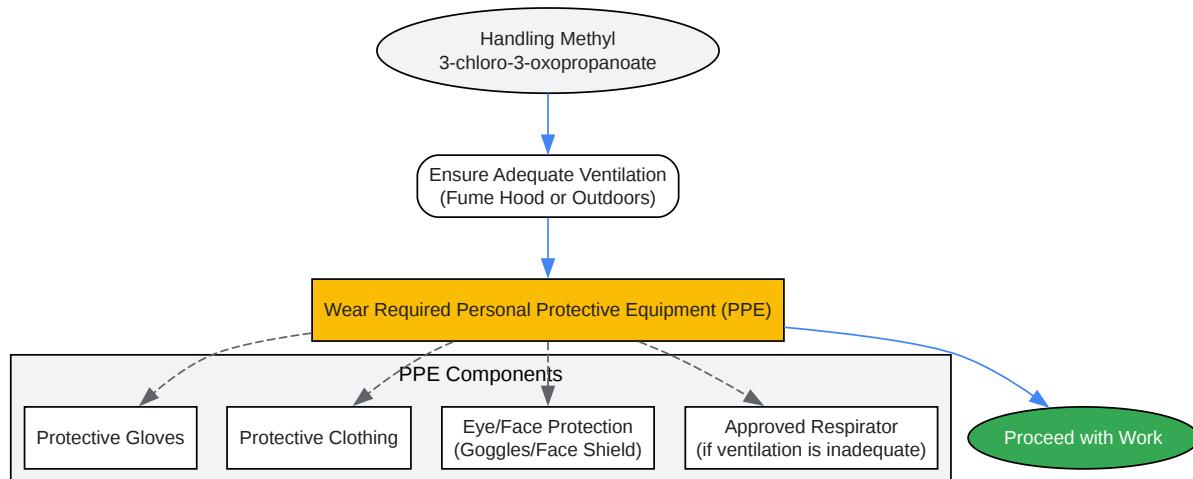
Safe Handling and Storage

Proper handling and storage are crucial to minimize risks associated with **Methyl 3-chloro-3-oxopropanoate**.

Table 4: Handling and Storage Procedures

Procedure	Recommendation
Handling	<p>Wear protective gloves, clothing, eye, and face protection.[3] Use only outdoors or in a well-ventilated area.[3] Keep away from heat, sparks, open flames, and hot surfaces.[3] Avoid breathing mist or vapors. Wash skin thoroughly after handling.[3]</p>
Storage	<p>Store locked up in a well-ventilated place.[3] Keep the container tightly closed and cool.[3] Recommended storage temperature is 2 - 8 °C. [1] Store under inert gas as the substance is moisture and light sensitive.</p>

| Incompatible Materials | Strong oxidizing agents, Strong bases, Alcohols.[\[3\]](#) |



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Personal Protective Equipment (PPE) Workflow

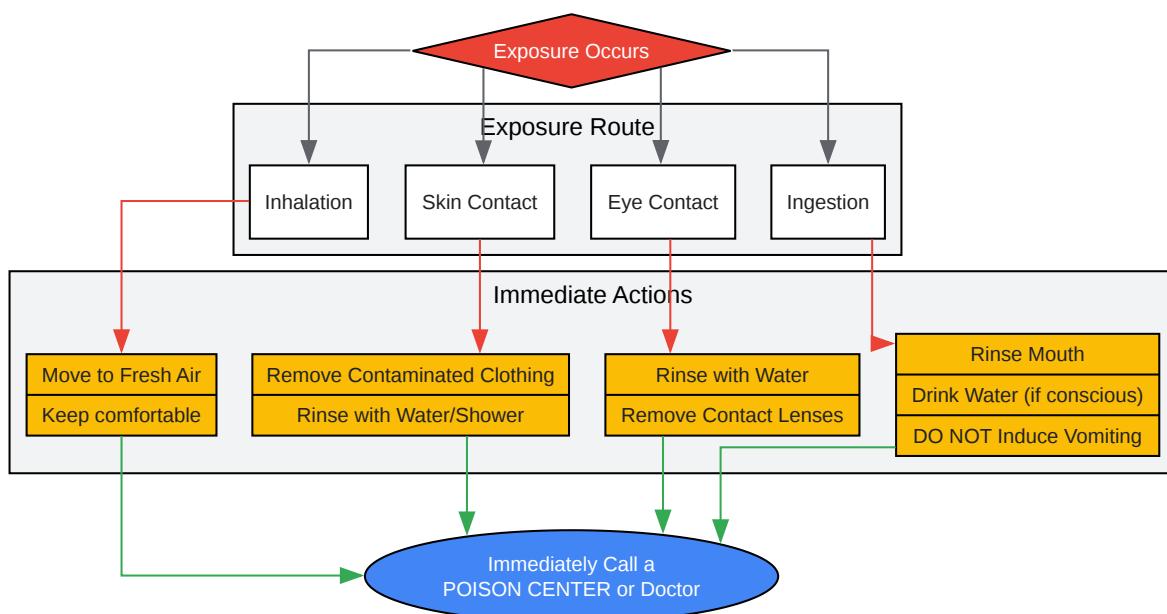
Emergency and First Aid Procedures

Immediate action is required in case of exposure. First aiders must protect themselves. This safety data sheet should be shown to the attending physician.[3]

Table 5: First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	<p>Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor immediately.</p> <p>[3] If not breathing, provide artificial respiration.[3]</p>
Skin Contact	<p>Take off immediately all contaminated clothing.</p> <p>Rinse skin with water/shower for at least 15 minutes. Call a physician immediately.[3] Wash contaminated clothing before reuse.[3]</p>
Eye Contact	<p>Rinse cautiously with water for several minutes.</p> <p>Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call an ophthalmologist or POISON CENTER.[3]</p>

| Ingestion | Rinse mouth. Do NOT induce vomiting. Call a physician immediately. If the victim is conscious, have them drink water (two glasses at most).[3] |



[Click to download full resolution via product page](#)[First Aid Response Flowchart](#)

Fire-Fighting and Accidental Release Measures

Fire-Fighting

- Suitable Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam. Water mist can be used to cool closed containers.[\[3\]](#)
- Specific Hazards: The substance is combustible. Containers may explode when heated.[\[3\]](#) Hazardous decomposition products include carbon oxides and hydrogen chloride gas.[\[3\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[\[3\]](#)

Accidental Release

- Personal Precautions: Do not breathe vapors. Avoid substance contact. Ensure adequate ventilation and remove all sources of ignition.[\[3\]](#)
- Environmental Precautions: Prevent the product from entering drains.
- Containment and Cleanup: Cover drains. Use a liquid-absorbent material (e.g., Chemizorb®) to collect the spill. Dispose of the material at an approved waste disposal plant.[\[3\]](#)

Toxicological and Ecological Information

- Toxicology: The toxicological properties have not been thoroughly investigated.[\[3\]](#) It is known to cause severe burns and irritation to the skin, eyes, and respiratory system.[\[2\]](#) It is also a lachrymator, meaning it can cause tearing.
- Ecotoxicity: No specific ecotoxicity data for the substance is available, partly because it reacts with water.[\[3\]](#) Persistence in the environment is considered unlikely based on available information.[\[3\]](#)

This guide is intended for informational purposes and should be used in conjunction with a full, official Safety Data Sheet provided by the supplier. Always adhere to established laboratory safety protocols and institutional guidelines.

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